

Operational Guide: Safe Disposal and Management of Phenindione-d5

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Compound of Interest

Compound Name: Phenindione-d5

CAS No.: 70711-53-4

Cat. No.: B1484946

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Executive Directive

Phenindione-d5 must be managed as an Acutely Hazardous Waste (RCRA Code P081).^[1]

While deuterated internal standards are often handled in milligram quantities, the isotopic labeling of Phenindione (2-Phenyl-1,3-indandione) does not alter its toxicological profile or its regulatory status.^[1] It remains a potent Vitamin K antagonist. This guide supersedes general chemical hygiene plans; strict adherence to P-list waste protocols is mandatory to prevent regulatory non-compliance and environmental contamination.

Scientific & Toxicological Context

To ensure compliance, personnel must understand the causality behind these strict protocols.

Phenindione-d5 is not merely a "chemical waste"; it is a bioactive agent designed to disrupt hemostasis.

Mechanism of Action (The Hazard Source)

Phenindione functions as a Vitamin K antagonist.[2][3][4][5][6] It competitively inhibits Vitamin K epoxide reductase (VKOR).

- **Physiological Impact:** VKOR is essential for recycling Vitamin K. Inhibition prevents the gamma-carboxylation of glutamic acid residues on clotting factors II (Prothrombin), VII, IX, and X.[1]
- **Result:** Without functional clotting factors, the body loses the ability to stop bleeding.
- **Deuterium Effect:** The substitution of five hydrogen atoms with deuterium () increases the molecular weight (from 222.24 to ~227.28 g/mol) for mass spectrometry differentiation. However, it does not significantly alter the binding affinity to VKOR or the acute toxicity (LD50) of the molecule.

Physical & Chemical Properties Table[1]

Property	Phenindione (Parent)	Phenindione-d5 (Isotopologue)	Relevance to Disposal
CAS Number	83-12-5	70711-53-4 (varies by label)	Use Parent CAS for waste profiling if d5 is unlisted.[1]
RCRA Code	P081	P081 (via "Derived-from" rule)	Acute Hazardous Waste status.[1]
Solubility	Low in water; Soluble in alkaline solutions	Identical	Requires organic solvent or base for decontamination.
Appearance	Crystalline powder	Crystalline powder	Dust hazard; requires N95/P100 during weighing.
Stability	Sensitive to light/oxidation	Stable Isotope	Does not degrade quickly in landfills; persistent.

Regulatory Framework: The "P-List" Imperative

The Environmental Protection Agency (EPA) classifies Phenindione as a P-listed waste (P081). This classification triggers stricter management standards than standard laboratory solvents (F-listed) or characteristic wastes (D-listed).^[1]

The "Empty" Container Rule (40 CFR 261.7): A container that held a P-listed chemical is NOT considered "RCRA Empty" simply by pouring out the contents.

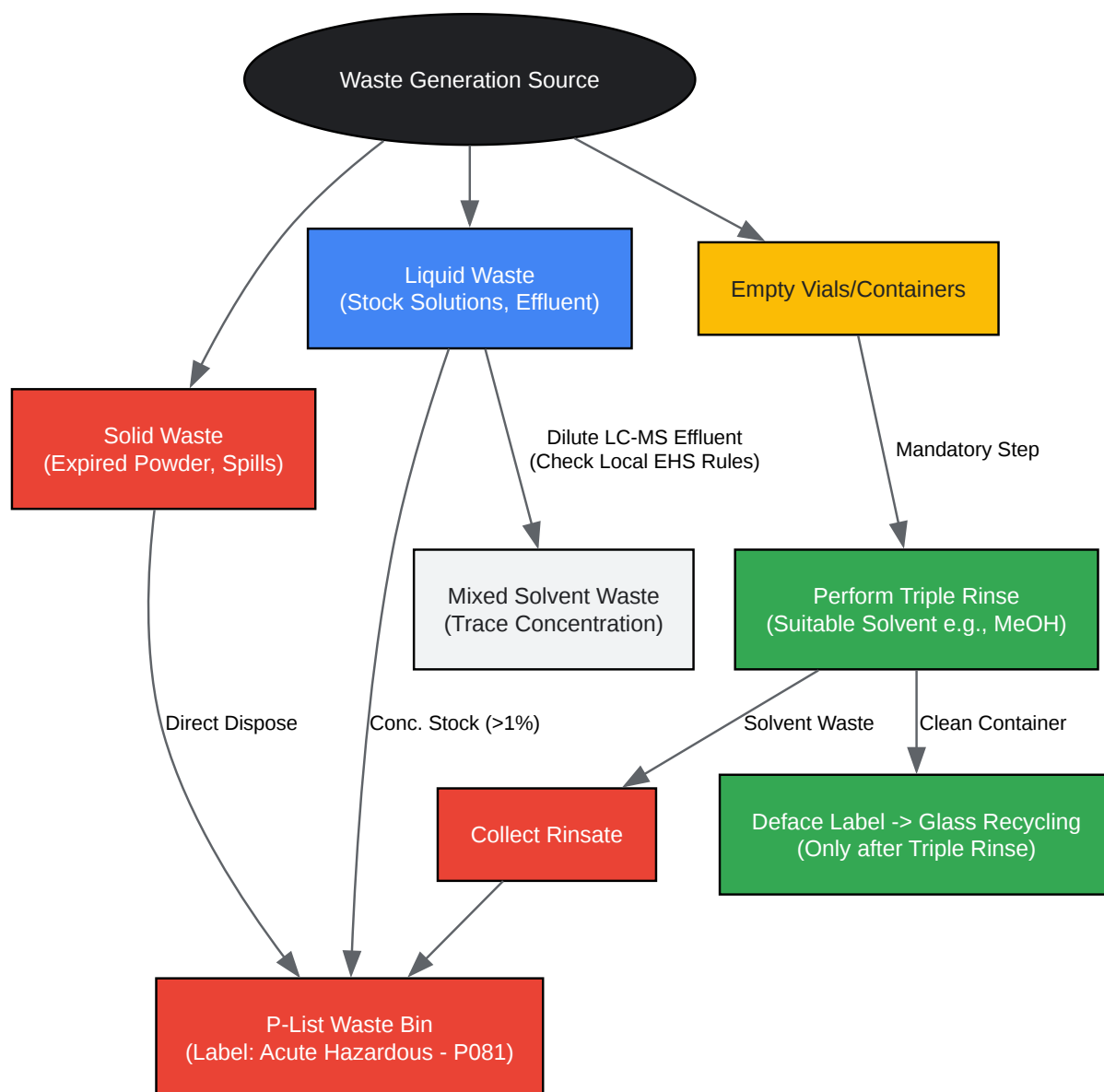
- Standard Chemical: Empty = <1 inch of residue remains.^[7]
- **Phenindione-d5** (P081): Empty = Triple Rinsed with a suitable solvent.^[8]

Warning: If you dispose of a non-rinsed **Phenindione-d5** vial in the regular trash or glass bin, the entire container volume is legally considered acute hazardous waste.

Operational Disposal Protocols

Workflow Visualization

The following diagram outlines the decision logic for segregating **Phenindione-d5** waste streams.



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Figure 1: Decision tree for P-listed waste segregation.[1] Note that rinsates from cleaning must be captured as hazardous waste.[1]

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired standards, weighing boat residues, spill cleanup materials.[1]

- Segregation: Do not mix with general lab trash.

- Container: Use a wide-mouth HDPE jar labeled "Acute Hazardous Waste - Solid."
- Labeling: Must explicitly state "**Phenindione-d5**" and "P081."
- Deactivation: Do not attempt to chemically deactivate in the lab; send for incineration.

Protocol B: Liquid Waste (Stock Solutions & Rinsates)

Applicability: High-concentration stock solutions (>100 ppm) and triple-rinse solvents.

- Solvent Selection: Phenindione is soluble in methanol or acetonitrile. Use these for rinsing.
[\[7\]](#)[\[8\]](#)
- Collection: Pour all stock solutions and the first three rinses of any container into a dedicated waste carboy.
- Labeling: "Flammable, Toxic, P-Listed Waste (P081)."

Protocol C: "Empty" Vials (The Triple Rinse Procedure)

Applicability: Original glass vials from the manufacturer.

- Add Solvent: Add Methanol or Acetonitrile to the vial (approx. 10-20% volume).
- Agitate: Cap and vortex/shake vigorously for 30 seconds to solubilize residues.
- Decant: Pour solvent into the P-Listed Liquid Waste container (Protocol B).
- Repeat: Perform steps 1-3 two more times (Total 3 rinses).
- Final Step: Deface the label on the vial. The vial is now "RCRA Empty" and can be placed in standard laboratory glass disposal.

Emergency Response & Decontamination

In the event of a spill involving **Phenindione-d5** powder:

- PPE Upgrade: Wear double nitrile gloves, lab coat, and respiratory protection (N95 minimum, P100 preferred) to prevent inhalation of dust.[\[1\]](#)

- Containment: Cover the spill with a damp paper towel (methanol-dampened) to prevent dust generation.
- Cleanup: Wipe the area thoroughly.
- Disposal: All paper towels, gloves, and debris used in cleanup must be disposed of as P081 Solid Waste (Protocol A).^[1] Do not throw spill debris in the trash.

References

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